

# Dibutylmagnesium molecular weight and formula

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## Compound of Interest

Compound Name: *Dibutylmagnesium*

Cat. No.: *B073119*

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## A Technical Overview of Dibutylmagnesium

**Dibutylmagnesium** is an organometallic compound belonging to the class of organomagnesium reagents. It is a waxy, white solid in its pure form and is often commercially available as a solution in heptane to facilitate easier handling.<sup>[1][2]</sup> This compound serves as a valuable reagent in organic synthesis, particularly for the preparation of other organomagnesium compounds.<sup>[1][2][3]</sup>

## Core Chemical and Physical Properties

The fundamental properties of **dibutylmagnesium** are summarized below. This data is essential for its application in chemical synthesis and for ensuring safe handling and storage.

Property	Value
Chemical Formula	C <sub>8</sub> H <sub>18</sub> Mg[4][5][6]
Molecular Weight	138.53 g/mol [2][4][5][6]
CAS Number	1191-47-5[1][4][5]
Appearance	Waxy white solid[1]
Density	0.749 g/mL at 20 °C[4][5][7]
Melting Point	-71 °C[4][5][7]
Flash Point	21 °F (-6 °C)[4][5][7]
Storage Temperature	2-8°C[4][5]

## Experimental Protocols

The molecular weight of a compound like **dibutylmagnesium** is a calculated value derived from its chemical formula and the standard atomic weights of its constituent elements (carbon, hydrogen, and magnesium). Experimental verification of the structure and purity is typically achieved through standard analytical techniques.

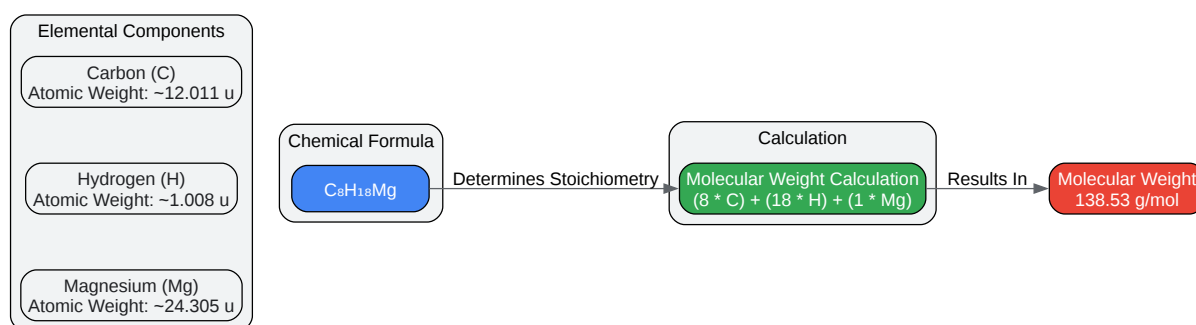
Protocol for Structural Verification via Mass Spectrometry:

- **Sample Preparation:** A dilute solution of **dibutylmagnesium** is prepared in a suitable volatile, non-reactive solvent under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from air and moisture.
- **Instrumentation:** A mass spectrometer equipped with an appropriate ionization source for air-sensitive organometallic compounds, such as a Cold Spray Ionization (CSI) or an electrospray ionization (ESI) source coupled with a glovebox, is used.
- **Analysis:** The prepared sample is introduced into the mass spectrometer. The instrument is calibrated using a known standard. The sample is ionized, and the resulting ions are separated based on their mass-to-charge ratio (m/z).

- **Data Interpretation:** The resulting mass spectrum is analyzed to identify the peak corresponding to the molecular ion or characteristic fragments of **dibutylmagnesium**. The observed  $m/z$  value is compared against the calculated theoretical mass to confirm the compound's identity.

## Logical Relationships

The relationship between the elemental composition and the final molecular weight is a foundational concept in chemistry. The diagram below illustrates this straightforward calculation.



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Caption: Logical flow from elemental components to the final calculated molecular weight.

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